

# An In-depth Technical Guide to Methyl 3-O-methylgallate (M3OMG)

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## Compound of Interest

Compound Name: *m3OMG*

Cat. No.: *B1208855*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of Methyl 3-O-methylgallate (**M3OMG**), a rare natural product with demonstrated antioxidant properties. This document consolidates its chemical properties, and known biological activities, and outlines relevant experimental protocols for its study.

## Core Molecular Data

**M3OMG**, scientifically known as Methyl 3-O-methylgallate, is a small molecule with significant potential in antioxidant research. Its fundamental molecular characteristics are summarized below.

Property	Value	Reference
Molecular Formula	C <sub>9</sub> H <sub>10</sub> O <sub>5</sub>	[1]
Formula Weight	198.2	[1]
CAS Number	3934-86-9	[1]
Synonyms	M3OMG	[1]

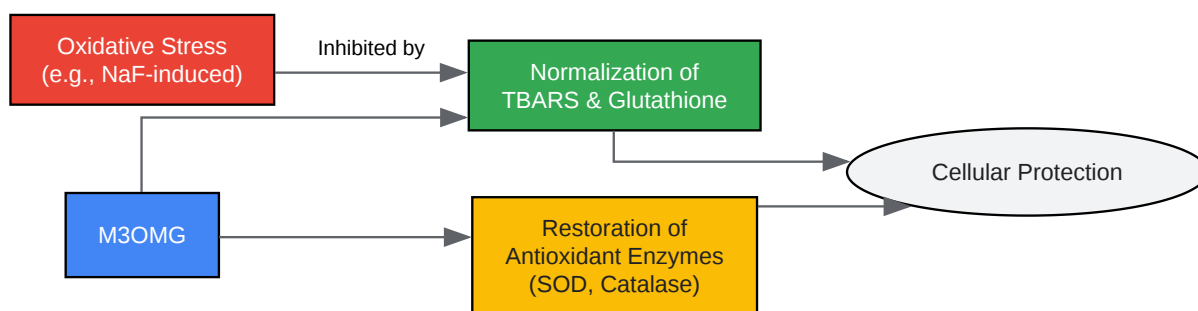
## Biological Activity and Signaling Pathways

**M3OMG** has been identified as a promising antioxidant agent. In vitro studies have shown its capability to exert antioxidant effects in neuronal SH-SY5Y cells without demonstrating prooxidant activity.[1] In vivo research has further substantiated its protective role against oxidative stress.

### 2.1. Mechanism of Action in Oxidative Stress

Experimental evidence suggests that **M3OMG** mitigates oxidative stress by normalizing levels of thiobarbituric acid reactive substances (TBARS) and restoring diminished activities of crucial antioxidant enzymes such as superoxide dismutase and catalase.[1] It also helps in replenishing reduced glutathione levels.[1]

Logical Workflow for **M3OMG** Action:



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Caption: Logical workflow of **M3OMG**'s protective mechanism against oxidative stress.

## Experimental Protocols

The following sections detail the methodologies for key experiments involving **M3OMG**.

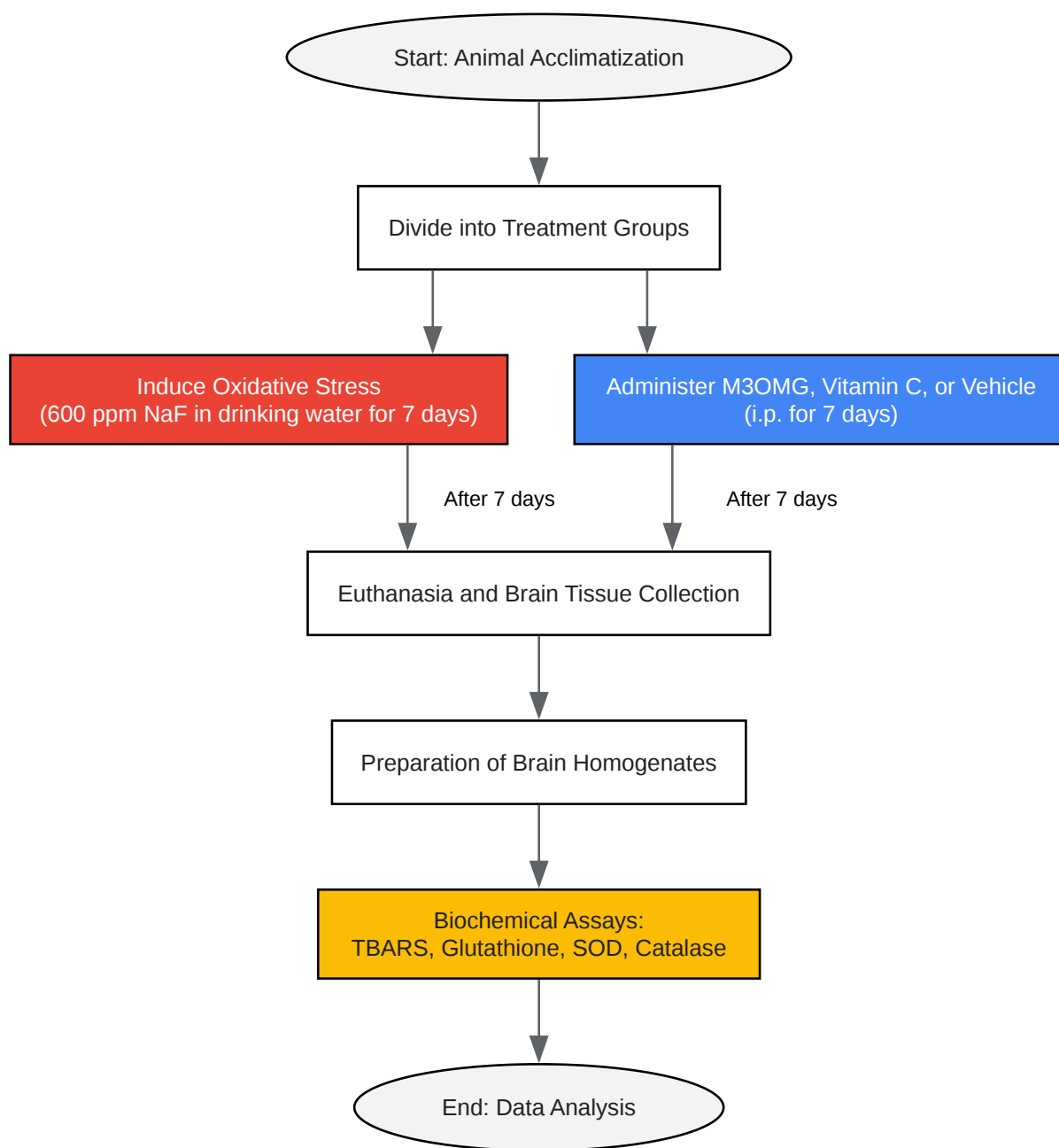
### 3.1. In Vivo Model of Oxidative Stress

This protocol describes the induction of oxidative stress in an animal model and subsequent treatment with **M3OMG**.

- Animal Model: Suitable rodent models (e.g., mice or rats).

- Treatment Groups:
  - Vehicle control (5% dimethyl sulfoxide; 1 ml/kg, i.p.).
  - **M3OMG** (10 mg/kg, i.p.).
  - **M3OMG** (20 mg/kg, i.p.).
  - Positive control: Vitamin C (10 mg/kg, i.p.).
- Induction of Oxidative Stress:
  - Administer 600 ppm Sodium Fluoride (NaF) in the drinking water for 7 days.
- Treatment Regimen:
  - Treat animals with the respective compounds or vehicle for one week concurrently with NaF administration.
- Sample Collection and Analysis:
  - At the end of the treatment period, euthanize the animals and collect brain tissue.
  - Prepare brain homogenates for subsequent biochemical assays.
  - Evaluate the levels of TBARS and reduced glutathione.
  - Measure the activities of superoxide dismutase (SOD) and catalase.

Experimental Workflow for In Vivo Study:



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Caption: Workflow for the in vivo assessment of **M3OMG**'s antioxidant effects.

## Storage and Stability

For research purposes, **M3OMG** should be stored at -20°C.[1] Under these conditions, it is stable for at least two years.[1]

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## References

- 1. molnova.com:443 [molnova.com:443]
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